

Application Notes and Protocols for Preparing (Rac)-GSK547 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **(Rac)-GSK547** is a potent and highly selective inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1).[1][2][3] Its application in research, particularly in studies related to pancreatic cancer and macrophage-mediated immune tolerance, necessitates the accurate preparation of stock solutions for consistent and reproducible experimental results.[1][2][3][4] Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **(Rac)-GSK547** due to the compound's high solubility in it.[1][2][3][5] These application notes provide a detailed protocol for the preparation, storage, and handling of **(Rac)-GSK547** stock solutions in DMSO.

Data Presentation

Table 1: Physicochemical Properties of (Rac)-GSK547

Property	Value	Source
Molecular Formula	C20H18F2N6O	[1][4]
Molecular Weight	396.39 g/mol	[1][4]
CAS Number	2226735-55-1	[1][3]
Appearance	White to off-white solid	[5]



Table 2: Solubility of (Rac)-GSK547 in DMSO

Vendor	Reported Solubility	Molar Concentration (Approx.)	Notes
Selleck Chemicals	29 mg/mL	73.16 mM	Use fresh, moisture- free DMSO.[1]
MedchemExpress	≥ 125 mg/mL	≥ 315.35 mM	Ultrasonic assistance may be needed.[2][4] [5]
TargetMol	125 mg/mL	315.35 mM	Sonication is recommended.[3]

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years	[1][3]
DMSO Stock Solution	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.[1][2][3]
-20°C	Up to 1 month	[1][2]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM (Rac)-GSK547 Stock Solution in DMSO

Materials:

- (Rac)-GSK547 solid powder
- Anhydrous/molecular sieve-dried DMSO



- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile filter tips

Procedure:

- Pre-handling: Before opening, bring the vial of (Rac)-GSK547 powder to room temperature to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of (Rac)-GSK547 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.96 mg of the compound.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 396.39 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (g) = M x MW x V = 0.01 mol/L x 396.39 g/mol x 0.001 L = 0.0039639 g = 3.96 mg
- Dissolution:
 - Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the weighed (Rac)-GSK547. For 3.96 mg, add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles. If particulates are present,
 sonicate the solution in a water bath for 5-10 minutes.[2][3] Gentle warming (up to 37°C)



can also aid dissolution, but avoid excessive heat.[6]

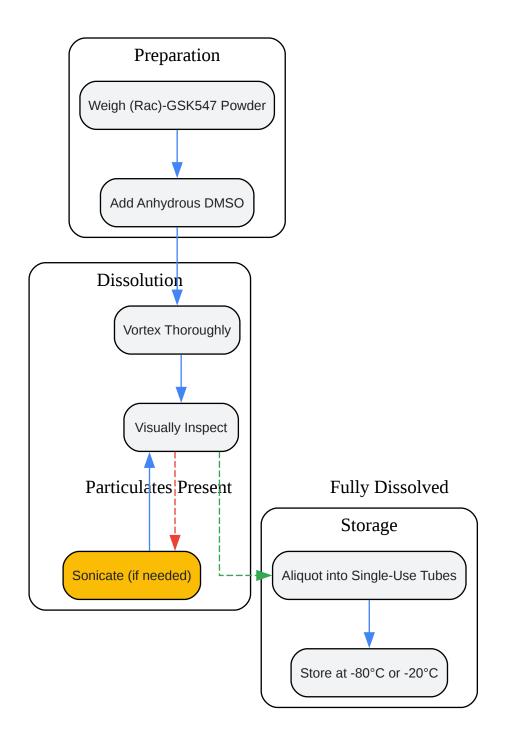
- Sterilization (Optional): For cell culture applications, the stock solution can be sterilized by filtering through a 0.22 μ m syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[2]
 [6][7]
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1][2][3]

Safety Precautions:

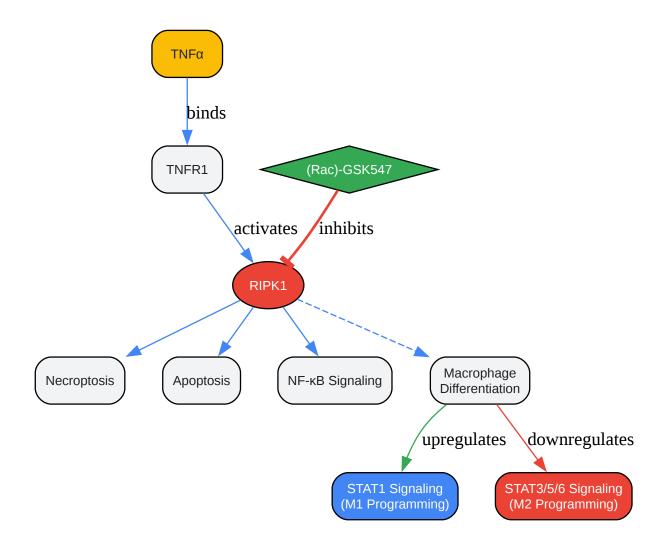
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat when handling (Rac)-GSK547 and DMSO.
- Handle DMSO in a well-ventilated area or a chemical fume hood, as it can facilitate the absorption of substances through the skin.
- Consult the Safety Data Sheet (SDS) for (Rac)-GSK547 for comprehensive safety information.

Visualizations









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